

Technical Safety & Handling Guide: 3-(Decyloxy)aniline

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Compound of Interest

Compound Name: 3-(Decyloxy)aniline

CAS No.: 55792-50-2

Cat. No.: B7798524

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CAS Number: 55792-50-2 Synonyms: m-Decyloxyaniline; 3-n-decyloxyaniline; 3-Decoxyaniline
Molecular Formula: C₁₆H₂₇NO Molecular Weight: 249.40 g/mol [1]

Part 1: Chemical Identity & Physicochemical Profiling[3]

3-(Decyloxy)aniline is a lipophilic aniline derivative characterized by a ten-carbon alkyl chain attached via an ether linkage at the meta position. This structural modification significantly alters its solubility and bioavailability compared to unsubstituted aniline, enhancing its utility in liquid crystal engineering and organic synthesis while modifying its toxicological profile.

Physicochemical Constants

Property	Value / Description	Experimental Note
Physical State	Low-melting solid or viscous liquid	Tendency to supercool; check batch CoA.
Melting Point	~35–45 °C (Estimated)	Para-isomer melts at ~60°C; meta substitution typically lowers MP.
Solubility (Water)	Negligible (< 0.1 mg/mL)	Highly lipophilic due to C10 chain.
Solubility (Organic)	Soluble in DCM, EtOAc, EtOH, DMSO	Compatible with standard organic synthesis solvents.
pKa (Conjugate Acid)	~4.0 – 4.5	Less basic than alkyl amines due to aromatic resonance.
Partition Coeff. (LogP)	~5.9 (Predicted)	High potential for bioaccumulation and skin absorption.



Technical Insight: The long alkyl chain renders this compound surfactant-like. In aqueous workups, it may form emulsions. Use brine or chlorinated solvents for efficient phase separation.

Part 2: Hazard Identification & Toxicology (GHS)

While specific toxicological data for the meta isomer is limited, Structure-Activity Relationship (SAR) analysis with 4-(decyloxy)aniline and parent anilines necessitates a conservative safety approach.

GHS Classification (Inferred/Standardized)

- Skin Corrosion/Irritation: Category 2 (H315)[2][3]
- Serious Eye Damage/Irritation: Category 2A (H319)
- Specific Target Organ Toxicity (Single Exposure): Category 3 (Respiratory Irritation) (H335) [4]
- Acute Toxicity (Oral/Dermal/Inhalation): Category 4 (H302/H312/H332) – Treat as toxic.

Critical Toxicological Mechanisms

- Methemoglobinemia: Like all anilines, absorption can induce the oxidation of hemoglobin () to methemoglobin (), impairing oxygen transport.[5] The lipophilic decyl tail facilitates dermal penetration, making skin absorption a primary risk vector [1].
- Sensitization: Repeated exposure may cause allergic contact dermatitis.
- Aquatic Toxicity: High LogP suggests potential for long-term adverse effects in aquatic environments (H411).

Part 3: Safe Handling & Storage Protocols

This section details a self-validating workflow to minimize exposure risks.

Engineering Controls

- Primary Containment: All weighing and transfer operations must occur within a certified Chemical Fume Hood.
- Atmosphere: Handle under inert gas (or) if storing for long periods to prevent oxidation (browning) of the amine group.

Personal Protective Equipment (PPE) Matrix

- Hands: Double-gloving is mandatory.
 - Inner Layer: Nitrile (4 mil).
 - Outer Layer: Laminate film (Silver Shield/4H) or thick Nitrile (8 mil).
 - Reasoning: Anilines can permeate standard thin nitrile gloves. The decyl chain increases lipophilicity, potentially accelerating permeation rates [2].
- Eyes: Chemical splash goggles. Face shield required if handling >10g or conducting exothermic reactions.
- Body: Lab coat (buttoned) + chemically resistant apron.

DOT Diagram: Safe Handling Workflow

The following diagram outlines the logical flow for handling **3-(Decyloxy)aniline** to ensure containment.



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Figure 1: Operational workflow for safe handling, emphasizing containment at the weighing and transfer stages.

Part 4: Emergency Response & First Aid[4][7]

Mechanism-Based Response: Treatment focuses on mitigating methemoglobinemia and preventing systemic absorption.

Scenario	Immediate Action	Technical Rationale
Skin Contact	Wash with polyethylene glycol (PEG 300/400) or soap/water for 15 min.	Lipophilic contaminants are removed more effectively by PEG than water alone.
Eye Contact	Rinse with water/saline for 15 min; lift eyelids.	Aniline derivatives are basic irritants; immediate dilution prevents corneal opacity.
Inhalation	Move to fresh air.[2][3][6][7][8] Administer if cyanotic.	Counteract potential hypoxia induced by methemoglobin formation.
Ingestion	Do NOT induce vomiting. Rinse mouth.[8]	Prevents aspiration of lipophilic/foaming agents into lungs.

Medical Note: If cyanosis (blue skin/lips) appears, medical professionals may administer Methylene Blue as an antidote for methemoglobinemia [3].

Part 5: Synthesis & Application Context[1][10][11]

3-(Decyloxy)aniline is primarily used as a building block for Liquid Crystals (Mesogens) and Schiff Base Ligands. Its amphiphilic nature drives self-assembly in material science applications.

Standard Coupling Protocol (Amide Formation)

To synthesize liquid crystal precursors:

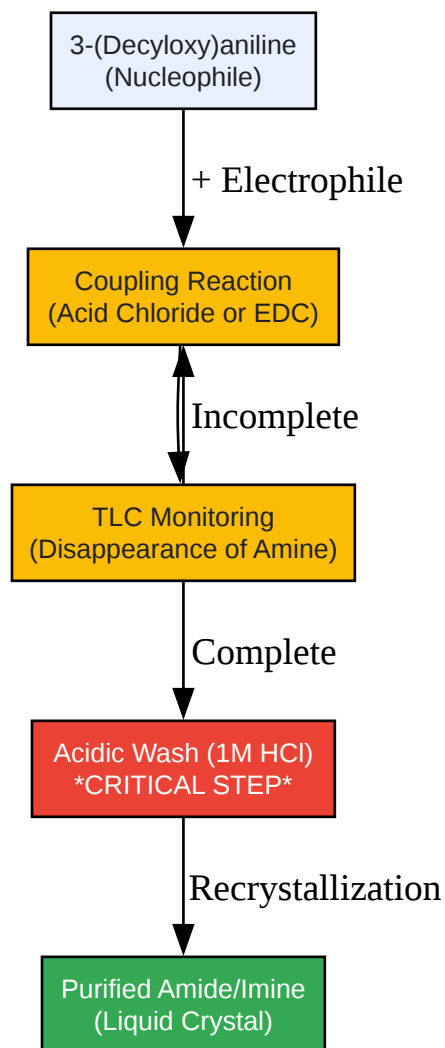
- Activation: Dissolve carboxylic acid partner in dry DCM with EDC·HCl/HOBt.
- Addition: Add **3-(Decyloxy)aniline** (1.0 equiv) and DIPEA (1.2 equiv).
- Monitoring: Monitor via TLC (Mobile phase: 20% EtOAc/Hexanes). The amine spot (ninhydrin active) should disappear.

- Workup: Wash with 1M HCl (removes unreacted amine)

Sat.

Brine.

DOT Diagram: Synthesis Logic



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Figure 2: Logical synthesis flow. The acidic wash is highlighted as critical to remove toxic unreacted aniline.

References

- PubChem. (2025).[4][9] Compound Summary: **3-(Decyloxy)aniline** (CAS 55792-50-2).[1] National Library of Medicine. [[Link](#)]
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